

Physicochemical properties of 3-Hepten-2-one

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3-Hepten-2-one	
Cat. No.:	B057668	Get Quote

An In-depth Technical Guide to the Physicochemical Properties of **3-Hepten-2-one**

Introduction

3-Hepten-2-one (C₇H₁₂O) is an unsaturated aliphatic ketone that is of significant interest in the fields of flavor and fragrance chemistry, organic synthesis, and chemical ecology.[1] As an α,β -unsaturated ketone, its chemical reactivity and physical properties are dictated by the presence of both a carbonyl group and a carbon-carbon double bond within its seven-carbon chain.[1][2] This compound exists as two geometric isomers, (E)-hept-3-en-2-one (trans) and (Z)-hept-3-en-2-one (cis), with the (E) isomer being the more commonly referenced form.[3][4]

3-Hepten-2-one is a colorless oily liquid characterized by a powerful, grassy-green, and pungent odor.[3][5][6] It is found naturally in various sources, including hop oil and roasted filberts.[5] In industrial applications, it serves as a flavoring agent in dairy products, beverages, and baked goods, and as a fragrance agent in fruity compositions.[6][7][8] Furthermore, it is a valuable intermediate in the synthesis of other chemical compounds.[1][6] This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for its synthesis and analysis, and logical diagrams illustrating its chemical relationships and experimental workflows.

Physicochemical Properties

The properties of **3-Hepten-2-one** are summarized below. Data is provided for the general compound and its specific stereoisomers where available.



General Properties

Property	Value	Source
Molecular Formula	C7H12O	[3][6][9]
Molecular Weight	112.17 g/mol	[3][9]
Appearance	Colorless oily liquid	[3][7][10]
Odor	Powerful, green, grassy, pungent	[3][5][6]
Flash Point	49°C - 52.2°C	[6][7][9]
Water Solubility	Slightly soluble (3087 mg/L @ 25°C, est.)	[6][7][8][9]
Solvent Solubility	Soluble in alcohol and oils	[5][7]
LogP (o/w)	1.63 - 1.932	[10][11]
Vapor Pressure	2.7 mmHg @ 25°C	[6][7]
CAS Number	1119-44-4 (unspecified isomer)	[3][6][9]

Isomer-Specific Properties

The boiling point, density, and refractive index vary between the cis ((Z)) and trans ((E)) isomers.

Property	(Z)-3-Hepten-2-one (cis)	(E)-3-Hepten-2-one (trans)	Source
Boiling Point	34-39°C @ 1466 Pa	51-52°C @ 1466 Pa	[7]
Density (d ₄ ²⁰)	0.8840 g/cm ³	0.8496 g/cm ³	[7]
Refractive Index (np ²⁰)	1.4325	1.4436	[7]
CAS Number	69668-88-8	5609-09-6	[3][4]



Spectral Information

Comprehensive spectral data is available for the characterization of **3-Hepten-2-one**.

- Mass Spectrometry (MS): GC-MS data is well-documented, with major libraries like the NIST Mass Spectrometry Data Center containing fragmentation patterns for the compound.[3][12]
- Nuclear Magnetic Resonance (NMR): Both ¹H NMR and ¹³C NMR spectra have been recorded and are available in spectral databases.[3][13]
- Infrared Spectroscopy (IR): FTIR spectra, typically acquired using a neat capillary cell, are available for identifying characteristic functional group vibrations.[3][14]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Hepten-2-one** are crucial for research and development.

Synthesis of (E)-3-Hepten-2-one via Aldol Condensation

This protocol describes a common laboratory method for synthesizing the (E) isomer through a base-catalyzed aldol condensation of butyraldehyde and acetone.[7][15]

Methodology:

- Reaction Setup: A solution of sodium hydroxide (0.5 g) in water (10.0 mL) is prepared in a
 flask suitable for stirring at controlled temperatures. A separate solution of acetone (10
 mmol) in ethanol (15 mL) is also prepared.
- Reactant Addition: The flask containing the NaOH solution is cooled to 0°C. Butyraldehyde
 (10 mmol) is added gradually to the stirred NaOH solution, followed by the dropwise addition
 of the acetone solution.
- Reaction: The mixture is allowed to warm to room temperature and is stirred overnight to ensure the reaction goes to completion.
- Workup and Neutralization: After the stirring period, the reaction is quenched by adding a 1N potassium bisulfate (KHSO₄) solution until the pH of the mixture is approximately 6.



- Extraction: The product is extracted from the aqueous layer using diethyl ether. This process is typically repeated multiple times to ensure maximum recovery.
- Drying and Concentration: The combined organic layers are dried over anhydrous sodium sulfate (Na₂SO₄) to remove residual water. The solvent is then removed under reduced pressure (e.g., using a rotary evaporator) to yield the crude product.
- Purification: The crude solid is purified using flash column chromatography with a solvent system of ethyl acetate and petroleum ether to isolate the pure (E)-**3-Hepten-2-one**.[15]

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for identifying and quantifying volatile compounds like **3-Hepten-2-one** in complex mixtures, such as food aromas or reaction products.[1][16]

Methodology:

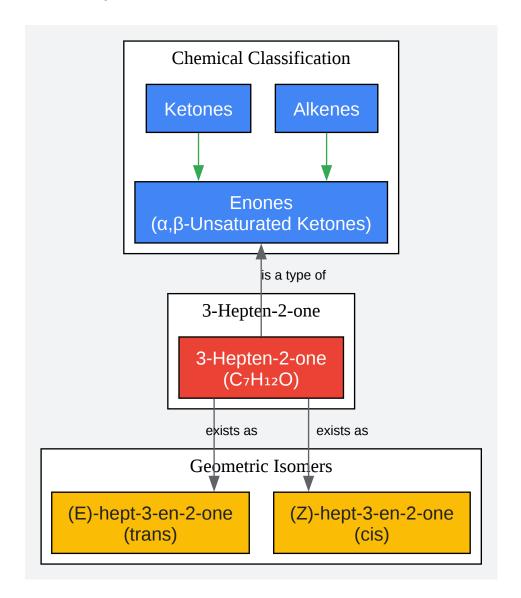
- Sample Preparation: The sample containing **3-Hepten-2-one** is diluted in a suitable volatile solvent (e.g., dichloromethane or hexane). If used as an external standard, a standard mixture of known concentration is prepared.[5]
- Injection: A small volume (typically 1 μL) of the prepared sample is injected into the GC inlet.
- Gas Chromatography Separation: The separation is performed on a capillary column.
 Common stationary phases include HP-5 or SE-30.[16][17] A typical temperature program is as follows:
 - Initial Temperature: 50°C, hold for 2 minutes.
 - Temperature Ramp: Increase temperature at a rate of 4 K/min to 280°C.
 - Final Temperature: Hold at 280°C for 10 minutes.[16]
 - Carrier Gas: Helium or Hydrogen.[16][17]



- Mass Spectrometry Detection: As compounds elute from the GC column, they enter the
 mass spectrometer. The instrument is typically operated in electron ionization (EI) mode. The
 resulting mass spectrum, which shows the fragmentation pattern of the molecule, is
 recorded.
- Data Analysis: The retention time and the mass spectrum of the analyte are compared to those of a known reference standard or to entries in a spectral library (e.g., NIST) for positive identification.[3]

Visualizations

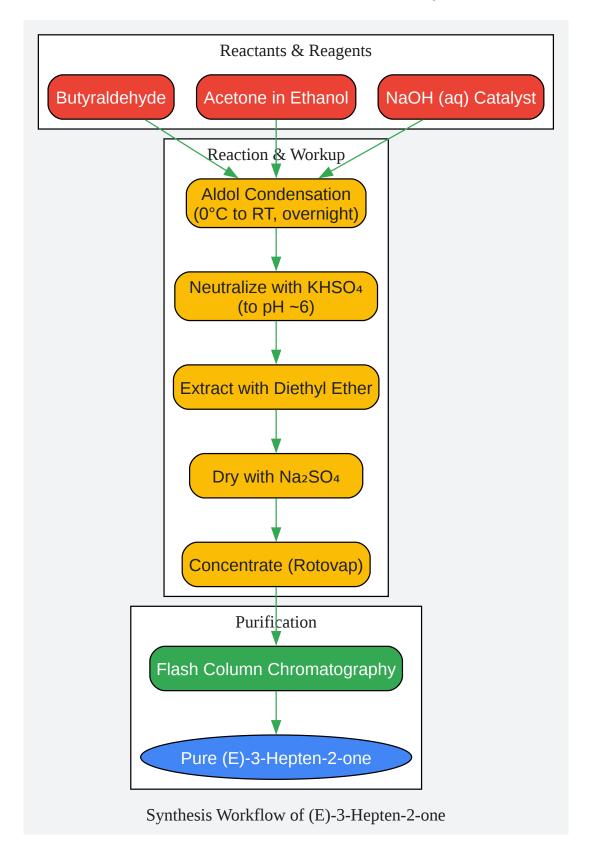
Diagrams created using Graphviz provide clear visual representations of key concepts and workflows related to **3-Hepten-2-one**.





Click to download full resolution via product page

Chemical classification and isomeric forms of **3-Hepten-2-one**.





Click to download full resolution via product page

Workflow for the synthesis and purification of (E)-3-Hepten-2-one.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-Hepten-2-one | High-Purity Reference Standard [benchchem.com]
- 2. Showing Compound 3-Hepten-2-one (FDB008064) FooDB [foodb.ca]
- 3. 3-Hepten-2-one | C7H12O | CID 5364578 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Hepten-2-one, (Z)- | C7H12O | CID 5364577 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Natural occurrence and uses of 3-hepten-2-one_Chemicalbook [chemicalbook.com]
- 6. 3-Hepten-2-one | lookchem [lookchem.com]
- 7. 3-HEPTEN-2-ONE [chembk.com]
- 8. 3-hepten-2-one, 1119-44-4 [thegoodscentscompany.com]
- 9. 3-Hepten-2-one, 95% | Fisher Scientific [fishersci.ca]
- 10. parchem.com [parchem.com]
- 11. 3-Hepten-2-one (CAS 1119-44-4) Chemical & Physical Properties by Cheméo [chemeo.com]
- 12. 3-Hepten-2-one [webbook.nist.gov]
- 13. (E)-3-Hepten-2-one(5609-09-6) 1H NMR [m.chemicalbook.com]
- 14. (E)-3-Hepten-2-one(5609-09-6) IR Spectrum [m.chemicalbook.com]
- 15. (E)-3-Hepten-2-one synthesis chemicalbook [chemicalbook.com]
- 16. 3-Hepten-2-one [webbook.nist.gov]
- 17. 3-Hepten-2-one [webbook.nist.gov]
- To cite this document: BenchChem. [Physicochemical properties of 3-Hepten-2-one]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b057668#physicochemical-properties-of-3-hepten-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com